

# lobeglitazone safety profile and common side effects

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Lobeglitazone

CAS No.: 607723-33-1

Cat. No.: S533424

[Get Quote](#)

## Safety Profile and Common Side Effects

The table below summarizes the incidence of key adverse events associated with **lobeglitazone** (0.5 mg/day) from a large-scale, real-world observational study in South Korea (n=2,228) [1].

Adverse Event	Incidence (%)	Number of Cases (n)	Notes
Any Adverse Event	17.10%	381	Majority were non-serious [1]
Edema	1.97%	44	Generally mild [1]
Hypoglycemia	2.47%	55	Mostly when used with other glucose-lowering drugs; none required medical assistance [2] [1]
Fracture	1.17%	26	Lower risk compared to other TZDs [1]
Cardiovascular Disease	0.81%	18	Includes myocardial infarction, coronary arterial occlusion [1]
Cerebrovascular Disease	0.81%	18	Includes stroke, transient ischemic attack [1]

Adverse Event	Incidence (%)	Number of Cases (n)	Notes
Congestive Heart Failure	0.04%	1	Single reported case [1]

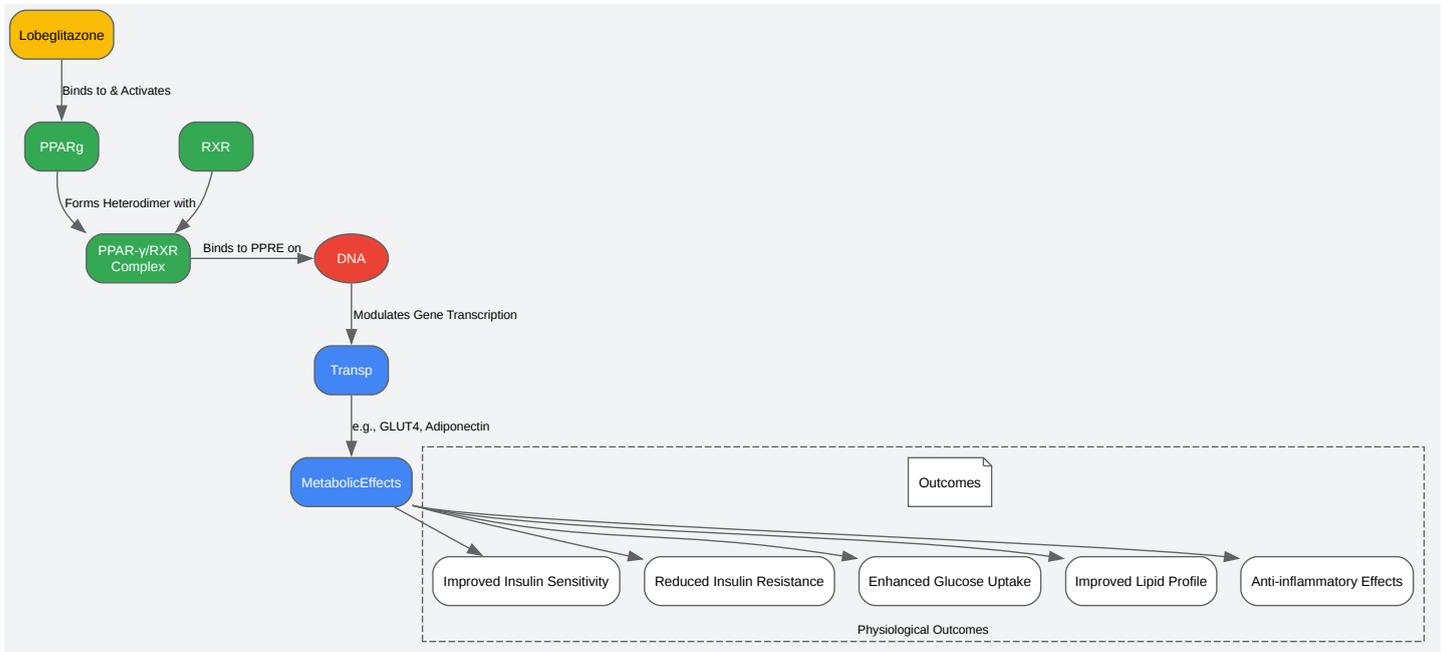
Additional safety observations from clinical and preclinical studies include:

- **Weight Gain:** A common side effect, attributed to fluid retention and changes in fat distribution [3] [4].
- **Liver Safety:** No significant hepatotoxicity signals were reported. **Lobeglitazone** is primarily metabolized by the liver, and elevated liver enzymes were not a common finding [3] [4] [5].
- **Bladder Cancer:** Long-term animal studies and clinical surveillance have not indicated an increased risk of urothelial tumors, a concern associated with pioglitazone [5] [1].
- **Bone Safety:** Preclinical studies suggest **lobeglitazone** does not inhibit osteoblast differentiation and had no adverse effect on bone mineral density in mice, potentially offering an advantage over rosiglitazone [5].

## Mechanism of Action and Signaling Pathway

**Lobeglitazone** is a novel thiazolidinedione that functions as a potent and selective **agonist of the Peroxisome Proliferator-Activated Receptor gamma (PPAR- $\gamma$ )** [5] [6].

The following diagram illustrates the core signaling pathway and downstream metabolic effects of **lobeglitazone**.



[Click to download full resolution via product page](#)

Core **lobeglitazone** signaling pathway and downstream metabolic effects.

Key aspects of its mechanism include:

- **Enhanced Binding Affinity:** Structural modification with a p-methoxyphenoxy group gives **lobeglitazone** a **12-fold higher binding affinity for PPAR-γ** compared to rosiglitazone and pioglitazone, allowing for a lower effective dose (0.5 mg daily) [3] [5] [7].
- **Gene Regulation:** The activated PPAR-γ/RXR complex binds to PPAR Response Elements (PPRE) in DNA, modulating the transcription of genes involved in glucose and lipid metabolism [6].

- **Key Downstream Effects:**

- **Upregulation of GLUT4:** Increases glucose transporter expression in adipose and muscle tissue, enhancing peripheral glucose uptake [6].
- **Increased Adiponectin:** Secretion of this insulin-sensitizing hormone is enhanced, which may contribute to cardioprotective effects [1].
- **Adipose Tissue Remodeling:** Promotes differentiation of preadipocytes into insulin-sensitive small adipocytes and redistribution of fat from visceral to subcutaneous depots [5].
- **Anti-inflammatory Action:** Inhibits production of pro-inflammatory cytokines like TNF- $\alpha$  and NF- $\kappa$ B, which is relevant for both insulin resistance and potential neuroprotective effects [6] [8].

## Key Experimental Protocols for Safety Assessment

For researchers designing studies, here are methodologies from key publications on **lobeglitazone**'s safety and efficacy.

### 1. Real-World Long-Term Safety Study (DISCOVERY) [1]

- **Objective:** To evaluate the long-term safety and efficacy of **lobeglitazone** in a real-world clinical setting.
- **Design:** Non-interventional, multi-center, retrospective, observational study.
- **Population:** 2,228 Korean patients with type 2 diabetes who received **lobeglitazone** 0.5 mg for >1 year.
- **Safety Endpoints:** Incidence of edema, weight gain, fractures, bladder cancer, anemia, hypoglycemia, macular edema, cardiovascular and cerebrovascular events, CHF, and other AEs.
- **Efficacy Endpoints:** Changes from baseline in HbA1c, fasting plasma glucose, and lipid profiles at 3, 6, 12, 18, 24, 36, 42, and 48 months.
- **Analysis:** Safety analysis was performed on all patients who received  $\geq 1$  dose with  $\geq 1$  post-safety follow-up.

### 2. Randomized Controlled Trial (RCT) as Add-On Therapy [9]

- **Objective:** To evaluate the efficacy and safety of adding **lobeglitazone** to metformin and sitagliptin in inadequately controlled T2DM.
- **Design:** 24-week, multicenter, randomized, double-blind, placebo-controlled, phase III clinical trial, followed by a 28-week open-label phase.
- **Population:** 231 Korean patients with HbA1c between 7.0% and 10.0% despite metformin ( $\geq 1000$  mg/day) and sitagliptin (100 mg/day).
- **Intervention:** **Lobeglitazone** 0.5 mg/day or placebo for 24 weeks.
- **Primary Endpoint:** Change in HbA1c at week 24.

- **Safety Assessments:** Incidence and severity of adverse events, laboratory parameters, and vital signs.

### 3. Preclinical Safety and Efficacy in Animal Models [5] [8]

- **Glucose-Lowering Efficacy:** Studies in Zucker Diabetic Fatty (ZDF) rats, db/db, and KKAY mice. **Lobeglitazone** was administered in a dose-dependent manner (e.g., most effective at 0.3 mg/kg) and compared to pioglitazone (30 mg/kg) [5].
- **Carcinogenicity Potential:** Long-term studies in Sprague Dawley rats and mice to assess the risk of urothelial tumors [5].
- **Bone Safety:** In vitro assays to assess osteoblast differentiation and in vivo studies to measure bone mineral density in mice [5].
- **Neuroprotective Effects (Co-morbidity Model) [8]:** A study investigating **lobeglitazone** in a rat model of Parkinson's disease with diabetes comorbidity.
  - **Animal Model:** Male Wistar rats with diabetes induced by streptozotocin and a high-calorie diet, and Parkinsonism induced by rotenone injection.
  - **Intervention:** **Lobeglitazone** at various doses.
  - **Assessments:** Motor function tests (rotarod, bar test), and analysis of brain proinflammatory markers (TNF- $\alpha$ , NF- $\kappa$ B) and PPAR- $\gamma$  receptor levels.

## Conclusion

Based on current evidence, **lobeglitazone** presents a promising safety and efficacy profile. Its higher PPAR- $\gamma$  binding affinity permits a lower dosage, potentially mitigating side effect risks associated with older TZDs. Large-scale real-world data supports its long-term use with a low incidence of major safety concerns.

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. A Real-World Study of Long-Term Safety and Efficacy ... [e-dmj.org]
2. A Retrospective Analysis of Lobeglitazone as an Add ... [journals.viamedica.pl]

3. and Its Therapeutic Benefits: A Review - PMC Lobeglitazone [pmc.ncbi.nlm.nih.gov]

4. What are the side effects of Lobeglitazone Sulfate? [synapse.patsnap.com]

5. Lobeglitazone: A Novel Thiazolidinedione for the ... [pmc.ncbi.nlm.nih.gov]

6. What is the mechanism of Lobeglitazone Sulfate? [synapse.patsnap.com]

7. Lobeglitazone: A Novel Thiazolidinedione for the ... [e-dmj.org]

8. Effect of lobeglitazone on motor function in rat model ... [sciencedirect.com]

9. Efficacy and safety of lobeglitazone added to metformin ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [lobeglitazone safety profile and common side effects]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b533424#lobeglitazone-safety-profile-and-common-side-effects>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)